

Personal protective equipment for handling Psn-GK1

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Compound of Interest

Compound Name: Psn-GK1

Cat. No.: B1249299

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Essential Safety and Handling Guide for Psn-GK1

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the research compound **Psn-GK1**. As a potent glucokinase activator, understanding its properties and potential hazards is critical for safe laboratory operations.

Chemical and Physical Properties

Psn-GK1 is a research chemical identified as a potent glucokinase activator. Its primary known biological effect is the enhancement of glucose metabolism, which has implications for studies related to metabolic disorders.

Property	Value
Chemical Name	(2R)-2-(4-cyclopropanesulfonylphenyl)-N-(5-fluorothiazol-2-yl)-3-(tetrahydropyran-4-yl)propionamide
CAS Number	745051-61-0
Molecular Formula	C ₂₀ H ₂₃ FN ₂ O ₄ S ₂
Molecular Weight	438.54 g/mol

Health Hazard Information

While a specific Safety Data Sheet (SDS) for **Psn-GK1** is not publicly available, the known pharmacological action and data from related glucokinase activators suggest the following potential hazards.

Hazard	Description
Primary Risk	Hypoglycemia: As a glucokinase activator, Psn-GK1 can significantly lower blood glucose levels. Accidental exposure could lead to hypoglycemia, with symptoms including dizziness, confusion, sweating, and in severe cases, loss of consciousness.
Other Potential Effects	Studies on other glucokinase activators have indicated potential effects on lipid profiles and liver function with prolonged exposure.
Routes of Exposure	Inhalation of powder, skin contact, eye contact, and ingestion.

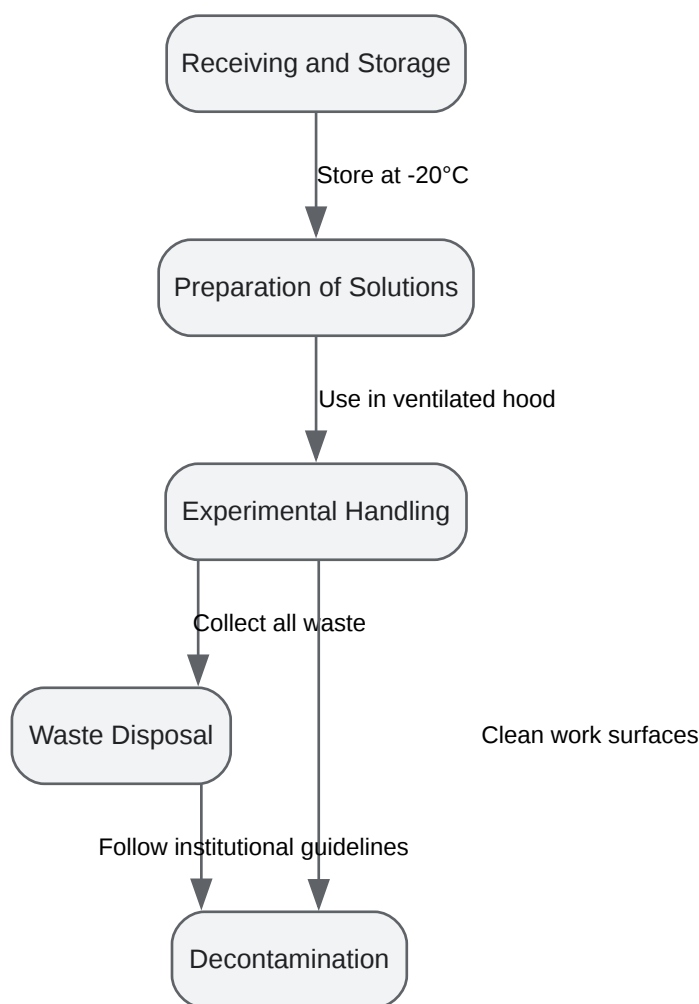
Personal Protective Equipment (PPE)

Due to the lack of a specific SDS, a cautious approach to PPE is mandatory. The following table outlines the recommended PPE for handling **Psn-GK1** in a laboratory setting.

PPE Category	Recommended Equipment
Hand Protection	Chemical-resistant gloves (e.g., nitrile) inspected before use.
Eye Protection	Safety glasses with side shields or safety goggles.
Skin and Body Protection	Laboratory coat. For larger quantities or when generating dust, consider additional protective clothing.
Respiratory Protection	For handling powders outside of a ventilated enclosure, a NIOSH-approved respirator is recommended.

Operational Workflow for Safe Handling

The following diagram illustrates the standard operational workflow for safely handling **Psn-GK1**, from receiving to disposal.



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Caption: Standard operational workflow for handling **Psn-GK1**.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is crucial to maintain the integrity of **Psn-GK1** and ensure laboratory safety.

Storage

Form	Storage Temperature	Duration
Powder	-20°C	Up to 24 months[1]
In Solution (e.g., DMSO)	-20°C in tightly sealed aliquots	Up to 1 month[1]

Note: Before use, allow the product to equilibrate to room temperature for at least one hour.^[1]

Handling

- Engineering Controls: Handle **Psn-GK1**, especially in powdered form, in a chemical fume hood or other ventilated enclosure to minimize inhalation exposure.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Disposal Plan

Proper disposal of **Psn-GK1** and associated waste is essential to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Method
Unused Psn-GK1	Dispose of as chemical waste in accordance with institutional and local regulations.
Contaminated Labware	Decontaminate or dispose of as chemical waste.
Contaminated PPE	Dispose of in accordance with institutional guidelines for chemically contaminated waste.

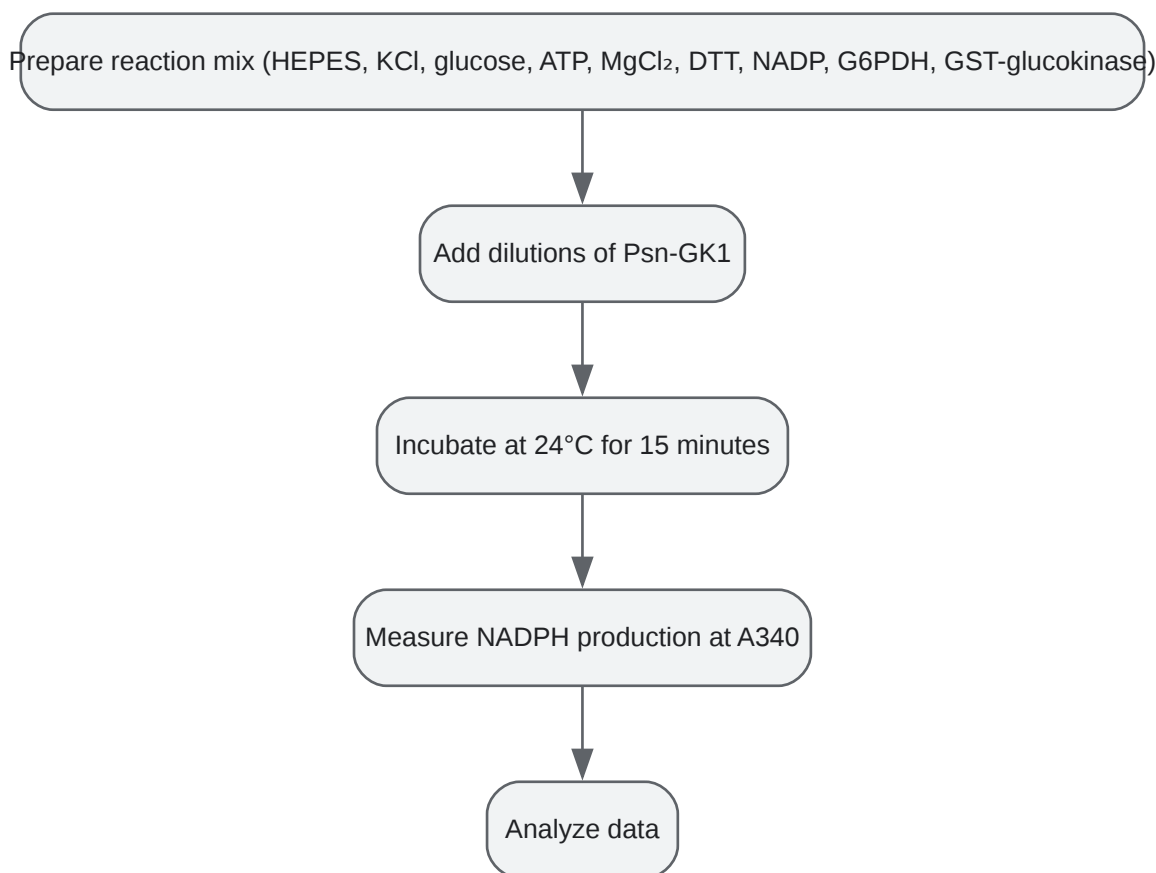
General Guidance: Do not discharge into drains or the environment. All waste must be collected in appropriately labeled, sealed containers.

Experimental Protocols

The following are brief outlines of common experimental procedures involving glucokinase activators like **Psn-GK1**.

In Vitro Glucokinase Activity Assay

This protocol describes a method to measure the in vitro activation of glucokinase by **Psn-GK1**.



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Caption: Workflow for an in vitro glucokinase activity assay.

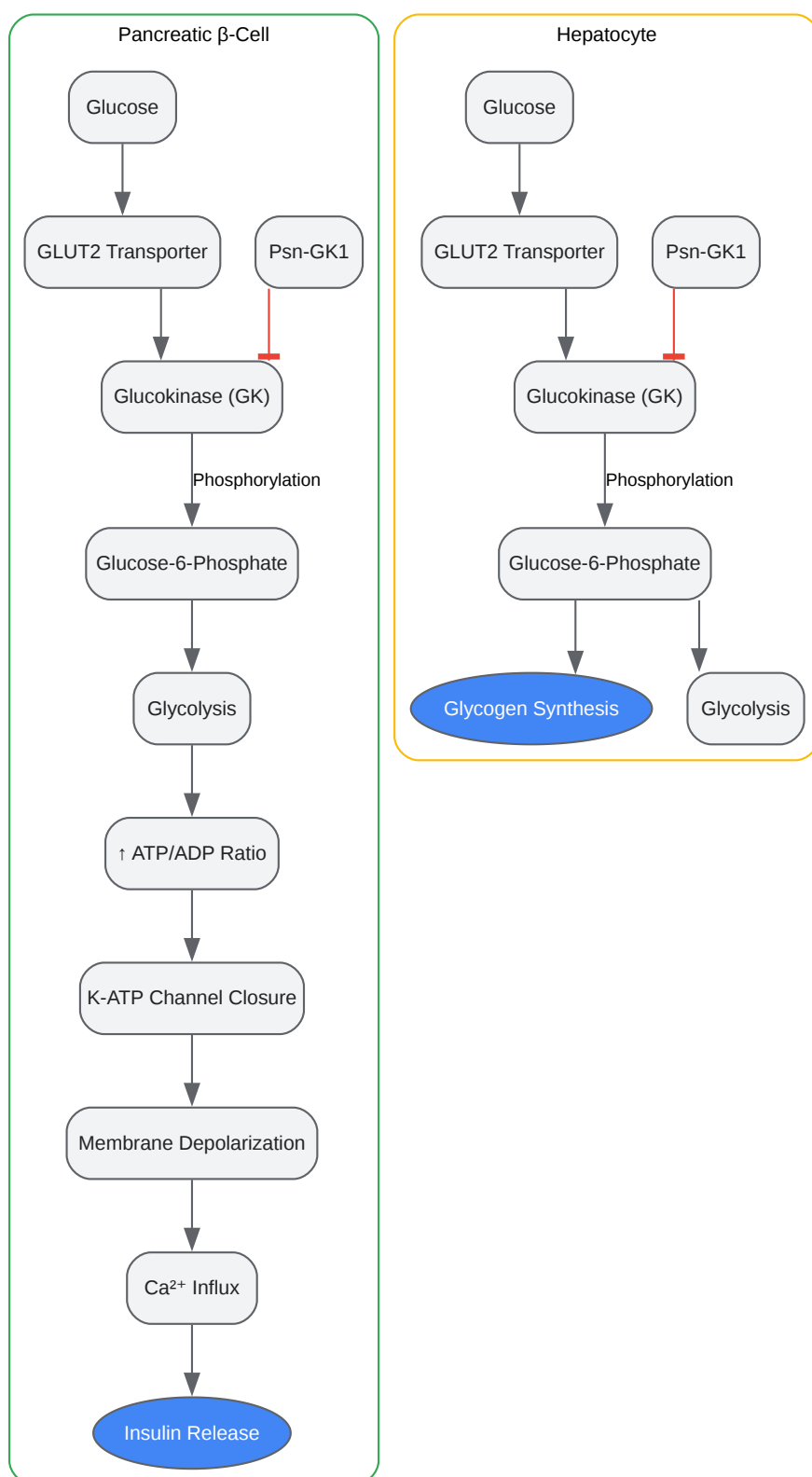
In Vivo Animal Dosing (Mouse Model)

This protocol outlines the oral administration of **Psn-GK1** to mice to assess its in vivo effects.

- Animal Preparation: Fast C57Bl/6J mice for 5 hours with water available.
- Baseline Measurement: Collect a baseline blood sample from the tail tip to measure glucose and insulin levels.
- Dosing: Administer **Psn-GK1** orally at the desired concentration (e.g., 1 or 10 mg/kg) or a vehicle control.
- Post-Dose Sampling: Collect blood samples at specified time points (e.g., 15, 30, 60, 120, and 240 minutes) to monitor changes in blood glucose.

Mechanism of Action: Glucokinase Activation

Psn-GK1 is an allosteric activator of glucokinase (GK). The diagram below illustrates the general signaling pathway of glucokinase activation in pancreatic β -cells and hepatocytes.



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Caption: **Psn-GK1** enhances glucokinase activity in the pancreas and liver.

Disclaimer: This information is intended for trained laboratory personnel and is not a substitute for a comprehensive risk assessment. Always consult your institution's safety guidelines and protocols. A specific Safety Data Sheet for **Psn-GK1** was not available at the time of this writing; therefore, this guidance is based on the known properties of glucokinase activators and general laboratory safety principles.

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References

- 1. PSN-GK1|745051-61-0|COA [dcchemicals.com]
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